

Essential Safety and Logistics for Handling tert-Butoxy bis(dimethylamino)methane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butoxy
bis(dimethylamino)methane*

Cat. No.: *B148321*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of reactive chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **tert-Butoxy bis(dimethylamino)methane**, also known as Brederick's reagent. The following procedural guidance outlines operational steps, personal protective equipment (PPE) requirements, and disposal plans to minimize risk and ensure laboratory safety.

Hazard Identification and Personal Protective Equipment

tert-Butoxy bis(dimethylamino)methane is a flammable liquid and vapor that can cause significant health hazards.^{[1][2][3]} It is known to cause skin irritation, and serious eye irritation, and may lead to respiratory irritation.^{[2][3][4]} Some safety data sheets also indicate that it can cause burns to the skin, eyes, gastrointestinal tract, and respiratory system upon contact or inhalation.^[1] Therefore, strict adherence to recommended personal protective equipment is critical.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2][5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing to prevent skin exposure.[1][2] A lab coat is required at a minimum.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1] If exposure limits may be exceeded or irritation occurs, a NIOSH/MSHA approved respirator should be used.[1][2]

Operational Handling and Storage

Proper operational procedures are essential to minimize exposure and prevent accidents.

Handling:

- Always handle **tert-Butoxy bis(dimethylamino)methane** within a certified chemical fume hood to minimize inhalation exposure.[1]
- Keep the compound away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Use non-sparking tools and explosion-proof equipment when handling the material.[2]
- Take precautionary measures against static discharge.[2]
- Avoid breathing vapors or mist.[1][2]
- Prevent contact with skin, eyes, and clothing.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][2]

- Some sources recommend storing in a freezer.[2]
- Keep away from incompatible materials such as strong oxidizing agents.[2]

Accidental Release and First Aid Measures

Spill Response: In the event of a spill, immediately evacuate the area and remove all sources of ignition.[1][2] Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[1][2] Use spark-proof tools during cleanup.[1]

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Inhalation: Remove the individual from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[1]

Disposal Plan

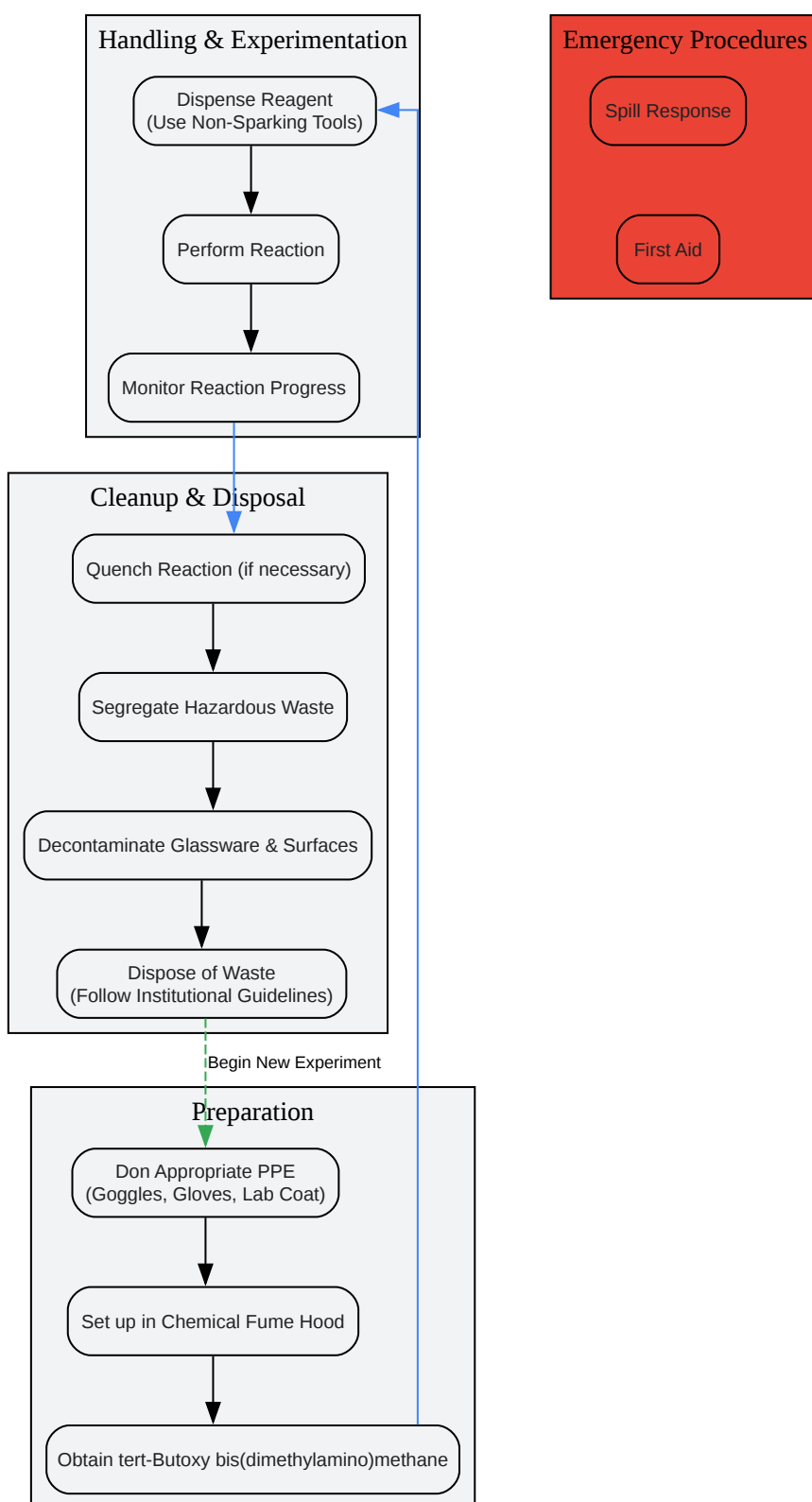
All waste generated from the use of **tert-Butoxy bis(dimethylamino)methane**, including contaminated materials and empty containers, must be treated as hazardous waste.[2] Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[2] Do not empty into drains.[2]

Quantitative Data Summary

Property	Value
Flash Point	41 °C (105.8 °F) - closed cup
Boiling Point	50 - 55 °C @ 15 mmHg
Density	0.844 g/mL at 25 °C
Refractive Index	n _{20/D} 1.422

Experimental Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **tert-Butoxy bis(dimethylamino)methane** from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **tert-Butoxy bis(dimethylamino)methane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. tert-Butoxy bis(dimethylamino)methane | C₉H₂₂N₂O | CID 79885 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tert-butoxy bis(dimethylamino)methane, CAS No. 5815-08-7 - iChemical [ichemical.com]
- 5. tert-Butoxy bis(dimethylamino)methane, 90% 5815-08-7 India [ottokemi.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling tert-Butoxy bis(dimethylamino)methane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148321#personal-protective-equipment-for-handling-tert-butoxy-bis-dimethylamino-methane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com